

# Cascaroside D CAS number and molecular formula

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## Compound of Interest

Compound Name: Cascaroside D

Cat. No.: B600263

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## An In-Depth Technical Guide to Cascaroside D

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Cascaroside D** is a naturally occurring anthraquinone C-glycoside found in the aged bark of *Rhamnus purshiana* (Cascara sagrada). As a member of the cascaroside family, it contributes to the well-documented laxative effects of cascara extracts. This technical guide provides a comprehensive overview of **Cascaroside D**, including its chemical properties, biological activities, and relevant experimental protocols. The information is intended to support further research and development of this compound for potential therapeutic applications.

### Chemical and Physical Properties

**Cascaroside D** is structurally characterized by an anthraquinone core linked to two different sugar moieties, a C-glycoside and an O-glycoside.

Property	Value	Source
CAS Number	53861-35-1	[1]
Molecular Formula	C27H32O13	[1]
Molecular Weight	564.5 g/mol	[1]
IUPAC Name	(10R)-1-hydroxy-3-methyl-10-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]-8-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-10H-anthracen-9-one	[1]
Appearance	Yellowish to brown solid	
Solubility	Soluble in water and alcohol	

## Biological Activity

The primary and most well-documented biological activity of **Cascaroside D** is its laxative effect. Like other anthraquinone glycosides, it acts as a stimulant laxative.

## Laxative Effect

The laxative properties of **Cascaroside D** are attributed to its action on the large intestine. The glycosidic bonds are hydrolyzed by intestinal bacteria, releasing the active aglycone. This aglycone then stimulates the smooth muscle of the colon, increasing peristalsis and promoting bowel movements. Additionally, it is believed to increase the water and electrolyte content in the colon, which softens the stool and further aids in alleviating constipation.

## Other Potential Activities

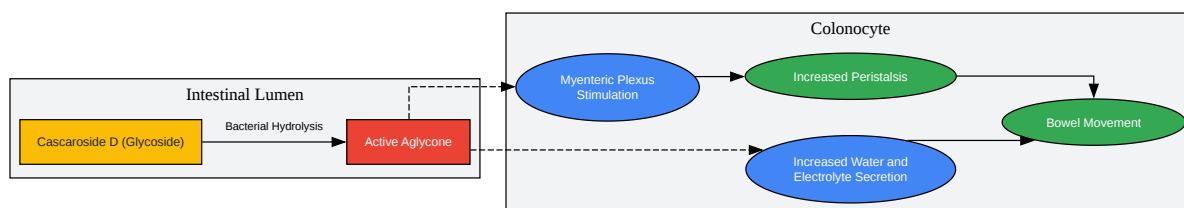
While the laxative effect is prominent, preliminary evidence suggests that **Cascaroside D** and related compounds may possess other biological activities, including:

- **Antioxidant Activity:** Anthraquinone compounds are known to have antioxidant properties, though specific studies quantifying the IC50 value for **Cascaroside D** are limited.
- **Anti-inflammatory Activity:** Some anthraquinones have demonstrated anti-inflammatory effects, but this has not been extensively studied for **Cascaroside D**.
- **Anticancer Activity:** The cytotoxic potential of some anthraquinones against various cancer cell lines has been reported. However, specific data on the efficacy of **Cascaroside D** is not yet available.

Further research is required to fully elucidate and quantify these potential activities for **Cascaroside D**.

## Mechanism of Action and Signaling Pathways

The laxative mechanism of action for anthraquinone glycosides like **Cascaroside D** is initiated by their metabolism in the colon.



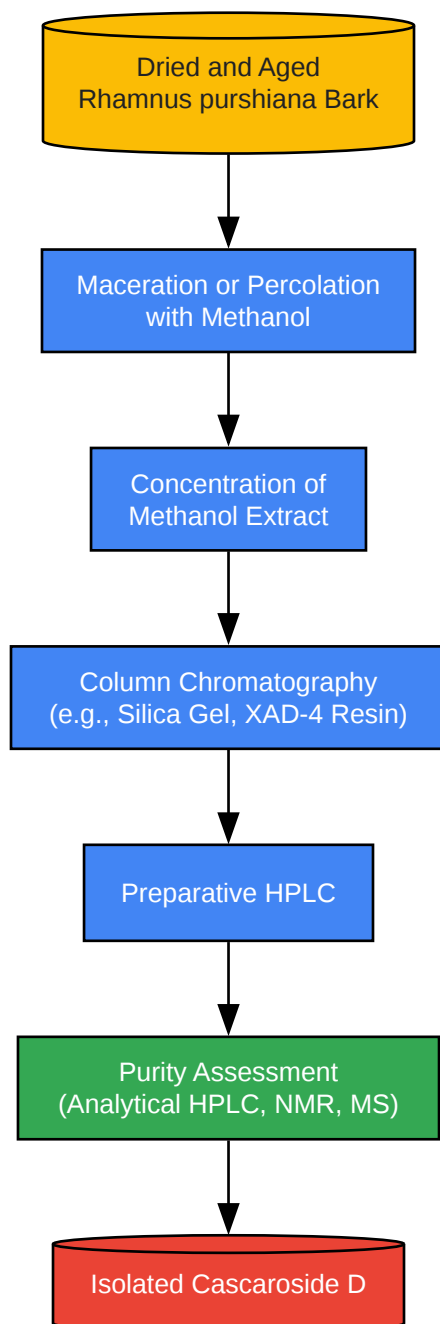
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Laxative Mechanism of **Cascaroside D**

## Experimental Protocols

### Extraction and Isolation of Cascaroside D from *Rhamnus purshiana* Bark

This protocol outlines a general procedure for the extraction and isolation of cascarosides.



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#### Extraction and Isolation Workflow

Methodology:

- **Extraction:** The dried and aged bark of *Rhamnus purshiana* is ground to a coarse powder. The powder is then extracted with methanol using either maceration or percolation until exhaustion.
- **Concentration:** The resulting methanolic extract is concentrated under reduced pressure to yield a crude extract.
- **Preliminary Purification:** The crude extract is subjected to column chromatography. A combination of adsorbents like silica gel and non-ionic polymeric resins (e.g., Amberlite XAD-4) can be used. Elution is typically performed with a gradient of solvents, such as water and methanol or ethyl acetate, methanol, and water mixtures.
- **Fine Purification:** Fractions containing cascarosides are further purified using preparative High-Performance Liquid Chromatography (HPLC) on a reverse-phase column (e.g., C18). A mobile phase consisting of a mixture of water (often with a small amount of acid like acetic acid) and an organic solvent (e.g., acetonitrile or methanol) is used for elution.
- **Purity Analysis:** The purity of the isolated **Cascaroside D** is confirmed by analytical HPLC, and its structure is elucidated using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

## Analytical Methods

- **Column:** C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m).
- **Mobile Phase:** A gradient of water (with 0.1% formic or acetic acid) and acetonitrile or methanol.
- **Detection:** UV detection at a wavelength of approximately 254 nm or 280 nm.
- **Quantification:** Quantification is achieved by comparing the peak area of **Cascaroside D** in the sample to that of a certified reference standard.

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are crucial for the structural confirmation of **Cascaroside D**. The spectra reveal characteristic signals for the anthraquinone skeleton and the sugar moieties.

## Conclusion

**Cascaroside D** is a significant bioactive compound with a well-established role as a laxative. While its other potential therapeutic effects, such as antioxidant and anti-inflammatory activities, are yet to be fully explored, its defined chemical structure and known biological function make it a person of interest for further research. The experimental protocols outlined in this guide provide a foundation for the isolation, purification, and analysis of **Cascaroside D**, facilitating future investigations into its pharmacological properties and potential applications in drug development.

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## References

- 1. Cascaroside D | C<sub>27</sub>H<sub>32</sub>O<sub>13</sub> | CID 46173831 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)